

energy states and transitions of atomic oxygen

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An In-depth Technical Guide on the Energy States and Transitions of **Atomic Oxygen**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the fundamental energy states and transitions of **atomic oxygen**, a species of critical importance in fields ranging from atmospheric science and plasma physics to materials science and medicine. Understanding the quantum mechanical properties of **atomic oxygen** is essential for leveraging its reactivity in various applications, including sterilization, surface modification, and elucidating its role as a reactive oxygen species (ROS) in biological systems.

Electronic Structure and Energy States

Atomic oxygen (O), with the atomic number 8, has an electron configuration of $1s^2 2s^2 2p^4$.^[1]

The arrangement of the four electrons in the outer 2p orbital gives rise to several distinct energy states, as described by Hund's rules. The ground state and the first two metastable excited states are of particular significance in many chemical and physical processes.^[2]

- **Ground State (3P):** Following Hund's first rule, the ground state has the highest multiplicity. The four 2p electrons are arranged to give a total spin (S) of 1, resulting in a triplet state ($2S+1=3$). This state is further split by spin-orbit coupling into three fine-structure levels: 3P_2 , 3P_1 , and 3P_0 , with $J=2$ being the lowest in energy.^[3]
- **First Excited State (1D):** The next lowest energy configuration results in a singlet state (S=0) with the term symbol 1D . This is a metastable state, as radiative transition to the ground state is forbidden by selection rules.^[2]

- Second Excited State (1S): The third low-lying state is also a singlet state ($S=0$), with the term symbol 1S . This state is also metastable.[\[2\]](#)

Quantitative Summary of Energy Levels

The energy levels of neutral **atomic oxygen** (O I) have been precisely determined through spectroscopic methods. The following table summarizes the energies of the key low-lying states.[\[3\]](#)

Configuration	Term	J	Energy Level (cm ⁻¹)	Energy Level (eV)
2s ² 2p ⁴	³ P	2	0.000	0.00000
2s ² 2p ⁴	³ P	1	158.265	0.01962
2s ² 2p ⁴	³ P	0	226.977	0.02814
2s ² 2p ⁴	¹ D	2	15867.862	1.96737
2s ² 2p ⁴	¹ S	0	33792.583	4.18974
2s ² 2p ³ (⁴ S°)3s	³ S°	1	76794.978	9.52111
2s ² 2p ³ (⁴ S°)3p	³ P	2,1,0	~88631	~10.988
2s ² 2p ³ (⁴ S°)3d	³ D°	3,2,1	~97488	~12.087

Data sourced from the NIST Atomic Spectra Database.[\[3\]](#)

Radiative Transitions

Transitions between the energy states of **atomic oxygen** result in the emission or absorption of photons at specific wavelengths. These transitions can be either "allowed" or "forbidden" based on quantum mechanical selection rules.[\[4\]](#) Forbidden transitions have a much lower probability of occurring but are responsible for prominent atmospheric phenomena like the airglow.

Selection Rules for Electric Dipole Transitions:

- Change in parity (configuration): Required

- $\Delta J = 0, \pm 1$ (but $J=0$ to $J=0$ is forbidden)
- $\Delta L = 0, \pm 1$ (but $L=0$ to $L=0$ is forbidden)
- $\Delta S = 0$ (Spin-forbidden transitions are much weaker)[\[5\]](#)[\[6\]](#)

Key Radiative Transitions

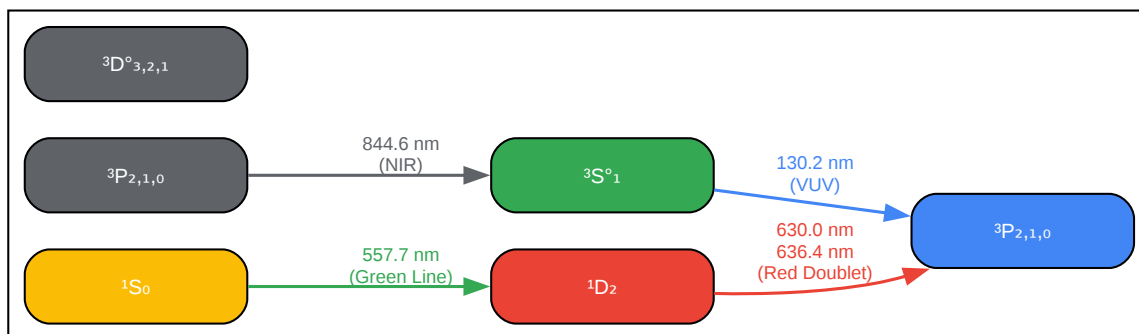
The following table summarizes important radiative transitions for **atomic oxygen**, including the famous auroral green and red lines.

Transition	Wavelength (nm)	Einstein A Coefficient (s^{-1})	Type	Description
$^1S_0 \rightarrow ^1D_2$	557.7339	1.35	Forbidden	Auroral Green Line
$^1D_2 \rightarrow ^3P_2$	630.0304	6.90×10^{-3}	Forbidden	Auroral Red Line
$^1D_2 \rightarrow ^3P_1$	636.3776	2.21×10^{-3}	Forbidden	Auroral Red Line
$^3S^{\circ}_1 \rightarrow ^3P_{2,1,0}$	130.2168, 130.4858, 130.6029	3.43×10^8	Allowed	VUV Resonance Lines
$^3P_{2,1,0} \rightarrow ^3S^{\circ}_1$	844.625, 844.636, 844.676	3.22×10^7	Allowed	Near-Infrared Triplet
$^3D^{\circ}_{3,2,1} \rightarrow ^3P_{2,1,0}$	1128.6, 1128.7, 1129.5	$\sim 1.5 \times 10^8$	Allowed	VUV Lines

Data sourced from the NIST Atomic Spectra Database.[\[7\]](#)

Grotrian Diagram of Atomic Oxygen

The following diagram illustrates the primary energy levels and some of the key radiative transitions in neutral **atomic oxygen**.



Energy Levels (not to scale)

12.09 eV

10.99 eV

9.52 eV

4.19 eV

1.97 eV

0 eV

[Click to download full resolution via product page](#)Caption: Grotrian diagram for neutral **atomic oxygen** (O I).

Non-Radiative Transitions: Collisional Quenching

In addition to spontaneous emission, excited states of **atomic oxygen** can be deactivated through collisions with other atoms or molecules. This process, known as collisional quenching, is a non-radiative pathway that plays a significant role in environments with higher gas densities, such as atmospheric pressure plasmas or biological systems.[8] The rate of quenching depends on the specific quenching partner, the temperature, and the pressure. For example, the 1D state is efficiently quenched by N_2 and O_2 , which is a critical process in atmospheric chemistry.[9]

Experimental Protocols for Characterization

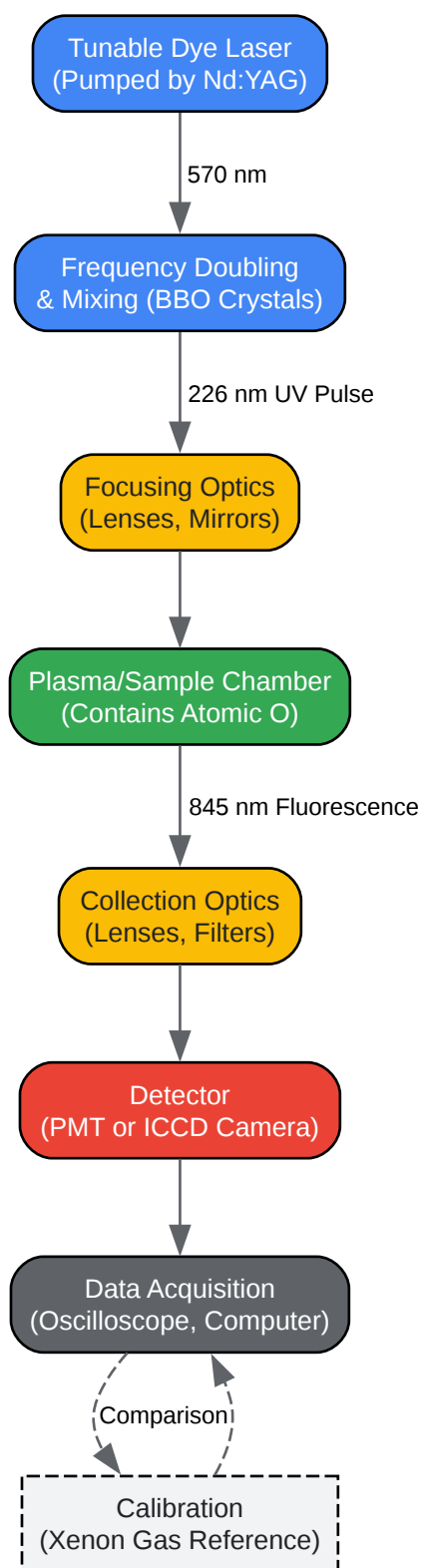
Several advanced spectroscopic techniques are employed to study the energy states and transitions of **atomic oxygen**, enabling the measurement of species concentration, temperature, and transition dynamics.

Protocol: Two-Photon Absorption Laser-Induced Fluorescence (TALIF)

TALIF is a highly sensitive and non-intrusive laser-based diagnostic technique used to measure the absolute density of ground-state **atomic oxygen**.[\[10\]](#)

I. Principle: Ground state oxygen atoms ($2p^4\ ^3P$) are excited to a higher energy state (e.g., $3p\ ^3P$) by the simultaneous absorption of two photons at a specific UV wavelength (around 226 nm). This two-photon excitation is necessary because the single-photon transition lies in the vacuum ultraviolet (VUV) range, which is strongly absorbed by air.[\[11\]](#) The excited atoms then relax to a lower state ($3s\ ^3S^o$), emitting fluorescence at a different wavelength (around 845 nm), which is detected. The intensity of this fluorescence is proportional to the ground-state atom density.

II. Experimental Workflow:



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Caption: Experimental workflow for TALIF measurements of **atomic oxygen**.

III. Methodology:

- **Laser System:** A pulsed Nd:YAG laser is used to pump a tunable dye laser, generating light at approximately 570 nm.
- **UV Generation:** The dye laser output is passed through a series of nonlinear crystals (e.g., BBO) to double and mix the frequency, producing tunable UV laser pulses at ~226 nm.[\[2\]](#)
- **Beam Delivery:** The UV laser beam is focused into the measurement volume (e.g., a plasma chamber) where **atomic oxygen** is present.
- **Fluorescence Collection:** The resulting fluorescence at 845 nm is collected at a 90-degree angle to the laser beam path using a lens system.
- **Detection:** An appropriate optical filter is used to isolate the 845 nm fluorescence from scattered laser light and other background emissions. The filtered light is detected by a photomultiplier tube (PMT) for point measurements or an intensified CCD (ICCD) camera for 2D imaging.
- **Calibration:** To obtain absolute densities, the TALIF signal from oxygen is calibrated against the TALIF signal from a known concentration of a noble gas, typically Xenon (Xe), which has a similar two-photon excitation scheme.[\[12\]](#)

Protocol: VUV Absorption Spectroscopy

This technique directly measures the concentration of **atomic oxygen** by quantifying its absorption of VUV light, typically at the 130 nm resonance triplet.

I. Principle: According to the Beer-Lambert law, the amount of light absorbed as it passes through a medium is proportional to the concentration of the absorbing species and the path length. By measuring the incident and transmitted intensity of VUV light at a wavelength corresponding to an **atomic oxygen** transition, the absolute number density can be determined.[\[13\]](#)

II. Methodology:

- **VUV Source:** A stable source of VUV radiation, such as an oxygen resonance lamp or an inductively coupled plasma (ICP) source, is used to generate the 130 nm emission lines.^[14]
- **Measurement Path:** The VUV light is collimated and directed through the experimental chamber containing the **atomic oxygen**.
- **Wavelength Selection:** A VUV monochromator or spectrometer is used to select the specific transition wavelength and measure its intensity.
- **Detection:** A VUV-sensitive detector, such as a channeltron or a CsI photodiode, measures the transmitted light intensity.
- **Analysis:** The absorbance is calculated from the ratio of the transmitted intensity with and without **atomic oxygen** present. The number density is then derived using the known absorption cross-section for the transition.

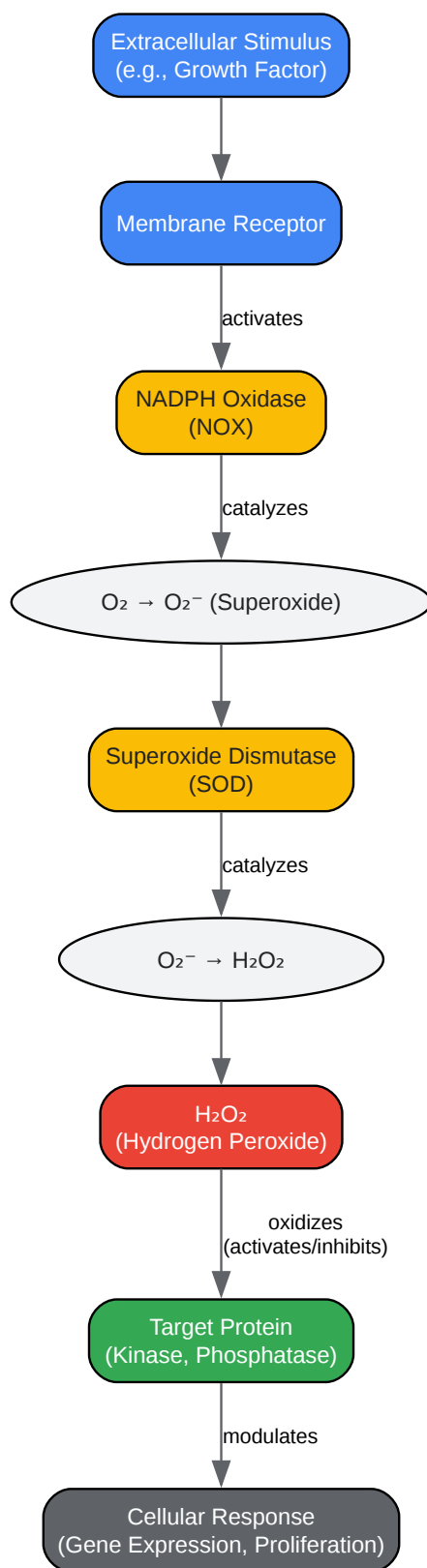
Role in Biological Signaling

While **atomic oxygen** itself is extremely reactive and short-lived in biological environments, it is a key component of the broader family of Reactive Oxygen Species (ROS). ROS, including superoxide (O_2^-), hydrogen peroxide (H_2O_2), and the hydroxyl radical ($\bullet OH$), are no longer viewed solely as agents of oxidative damage but as critical second messengers in a multitude of cellular signaling pathways. They are generated through normal metabolic processes, particularly in the mitochondria, and by dedicated enzymes like NADPH oxidases.

ROS can modulate cellular processes by reversibly oxidizing specific amino acid residues (primarily cysteine) in proteins such as kinases, phosphatases, and transcription factors. This redox signaling is crucial for regulating cell proliferation, immunity, and apoptosis. An imbalance leading to excessive ROS production results in oxidative stress, a condition implicated in numerous pathologies, making the study of oxygen-centered species highly relevant to drug development.

ROS Signaling Cascade

The following diagram illustrates a simplified pathway where an extracellular stimulus leads to ROS production and downstream signaling.



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Caption: Simplified ROS signaling pathway via NADPH Oxidase.

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